

safe handling and storage procedures for molybdenum hexacarbonyl

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Compound of Interest

Compound Name: Molybdenumhexacarbonyl

Cat. No.: B083779

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Technical Support Center: Molybdenum Hexacarbonyl

This guide provides essential safety information, handling procedures, and troubleshooting advice for the use of molybdenum hexacarbonyl in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with molybdenum hexacarbonyl?

A1: Molybdenum hexacarbonyl is highly toxic if swallowed, inhaled, or absorbed through the skin.^{[1][2][3][4]} It can cause irritation to the eyes, skin, and respiratory tract.^{[1][5]} Upon decomposition, it can release carbon monoxide, a highly toxic gas.^{[4][5]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE includes chemical safety goggles, neoprene or nitrile rubber gloves, and protective clothing to prevent skin exposure.^{[1][5]} A NIOSH-certified dust and mist respirator is recommended where inhalation exposure may occur.^[5] All handling of this material should be conducted in a chemical fume hood.^[1]

Q3: How should molybdenum hexacarbonyl be stored?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][6] Some sources recommend a storage temperature between 10°C - 25°C.[7] It should be protected from direct sunlight.[3]

Q4: What are the signs of decomposition of molybdenum hexacarbonyl?

A4: A color change from its typical white to light yellow appearance may indicate decomposition or impurity.[1] The compound decomposes at temperatures exceeding 150°C.[5]

Q5: What should I do in case of a spill?

A5: In case of a spill, evacuate unnecessary personnel and ensure the cleanup crew is equipped with proper protection.[5] Sweep or shovel the spilled solid into an appropriate container for disposal, avoiding dust formation.[5] Ventilate the area thoroughly.

Q6: How should I dispose of molybdenum hexacarbonyl waste?

A6: Waste is classified as hazardous and must be disposed of in accordance with local, state, and federal regulations.[3][8] One suggested method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator.[7]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
White crystalline powder has a yellowish tint.	Decomposition due to improper storage (exposure to heat, light, or moisture).	Do not use if a significant color change is observed. Dispose of the material according to hazardous waste protocols. Ensure proper storage conditions for new containers.
Low reactivity or unexpected reaction products in an experiment.	The compound may have degraded, or there might be impurities.	Use a fresh container of molybdenum hexacarbonyl. Verify the purity of the compound if possible.
A pressure buildup is noticed in a reaction vessel.	Decomposition of molybdenum hexacarbonyl, leading to the release of carbon monoxide gas.	Ensure the reaction is conducted in a well-ventilated fume hood. Use a setup that allows for the safe release of any evolved gases. Do not heat the compound above its decomposition temperature of 150°C. ^[5]
Stored solutions in diethyl ether appear unstable.	There have been reports of stored solutions of molybdenum hexacarbonyl in diethyl ether exploding. ^[5]	Avoid storing solutions of molybdenum hexacarbonyl in diethyl ether. Prepare such solutions fresh for immediate use.

Quantitative Safety Data

Parameter	Value	Source
Melting Point	150 °C / 302 °F (decomposes)	[3][8]
Boiling Point	156 °C / 313 °F	[3][9]
OSHA Permissible Exposure Limit (PEL) for Molybdenum (as total dust)	15 mg/m ³ TWA	[1][9]
ACGIH Threshold Limit Value (TLV) for Molybdenum (as inhalable particulate matter)	10 mg/m ³ TWA	[9]
ACGIH Threshold Limit Value (TLV) for Molybdenum (as respirable particulate matter)	3 mg/m ³ TWA	[9]

Experimental Protocols

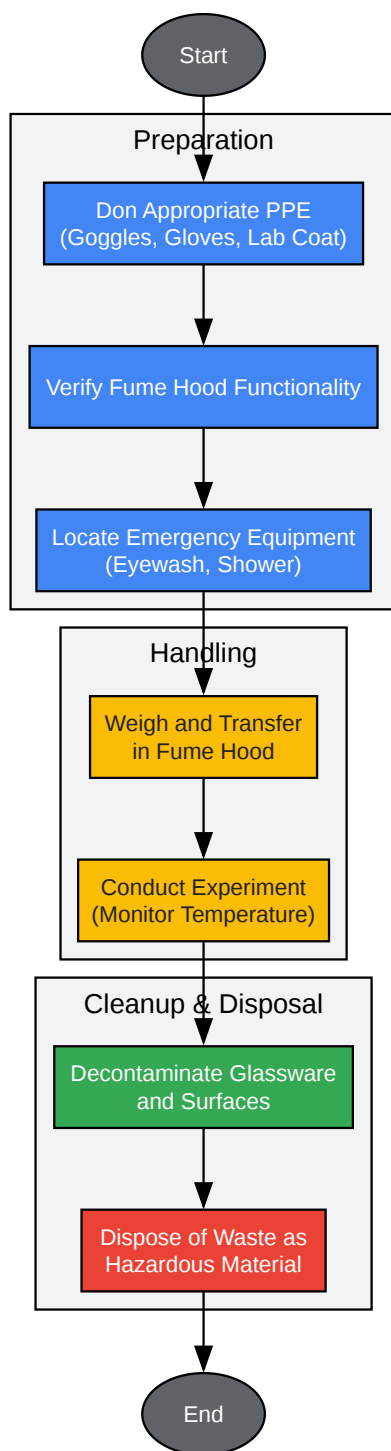
Detailed experimental methodologies should be sourced from peer-reviewed literature specific to the intended application. The following is a generalized workflow for handling molybdenum hexacarbonyl in a laboratory setting.

Protocol: General Handling and Use

- **Preparation:** Before handling, ensure that a chemical fume hood is available and functioning correctly. Have all necessary PPE (chemical safety goggles, compatible gloves, lab coat) readily accessible. An eyewash station and safety shower should be nearby.[1][5]
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the chemical fume hood to minimize inhalation exposure and prevent dust generation.[1][10]
- **Reaction Setup:** If the experiment involves heating, use a well-controlled heating source and monitor the temperature closely to avoid exceeding the decomposition temperature of 150°C.[5] The reaction apparatus should be designed to handle potential gas evolution (carbon monoxide).

- **Post-Reaction:** After the experiment is complete, allow the apparatus to cool to room temperature before dismantling.
- **Decontamination:** Decontaminate all glassware and equipment that came into contact with molybdenum hexacarbonyl.
- **Waste Disposal:** Dispose of all waste, including unused material and contaminated items, as hazardous waste in accordance with institutional and regulatory guidelines.^{[7][8]}

Visual Workflow for Safe Handling



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